

4SC-203 stability and storage conditions optimization

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Compound Focus: 4Sc-203

CAS No.: 895533-09-2

Cat. No.: S548016

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Storage & Handling Conditions

The table below summarizes the key storage conditions and physicochemical data for **4SC-203** from supplier documentation [1] [2] [3].

Property	Specification / Condition
Appearance	Solid; White to off-white [2].
Molecular Formula	$C_{33}H_{38}N_8O_4S$ [1] [2] [3].
Molecular Weight	642.77 g/mol [1] [2] [3].
CAS Number	895533-09-2 [1] [2] [3].

| **Recommended Storage (Powder)** | -20°C for 3 years [2]. Store at +4°C for 2 years [2]. | | **Recommended Storage (Solution)** | -80°C for 6 months [2]. -20°C for 1 month [2]. | | **Solubility (DMSO)** | 125 mg/mL (194.47 mM) [2]. |

Stability & Handling FAQs

Here are answers to common questions based on the available safety and data sheets.

Q1: What are the critical stability risks for 4SC-203? The primary factors that can degrade **4SC-203** are **light and heat** [1]. The compound should be stored in the dark at the recommended temperatures. Furthermore, it is **hygroscopic**, meaning it can absorb moisture from the air, which may impact its stability and weighing accuracy [2]. Always use newly opened DMSO to prepare stock solutions, as hygroscopic DMSO can affect solubility [2].

Q2: How should I handle 4SC-203 to ensure stability and safety?

- **Personal Protective Equipment (PPE):** Wear appropriate gloves, lab coat, and safety goggles to avoid skin and eye contact [1].
- **Handling Environment:** Perform handling in a well-ventilated area, such as a fume hood, to avoid inhalation of powder [1].
- **Reconstitution:** When preparing stock solutions, it is recommended to use ultrasonic treatment to aid dissolution [2].

Q3: What should I do if I encounter solubility problems or suspect precipitation?

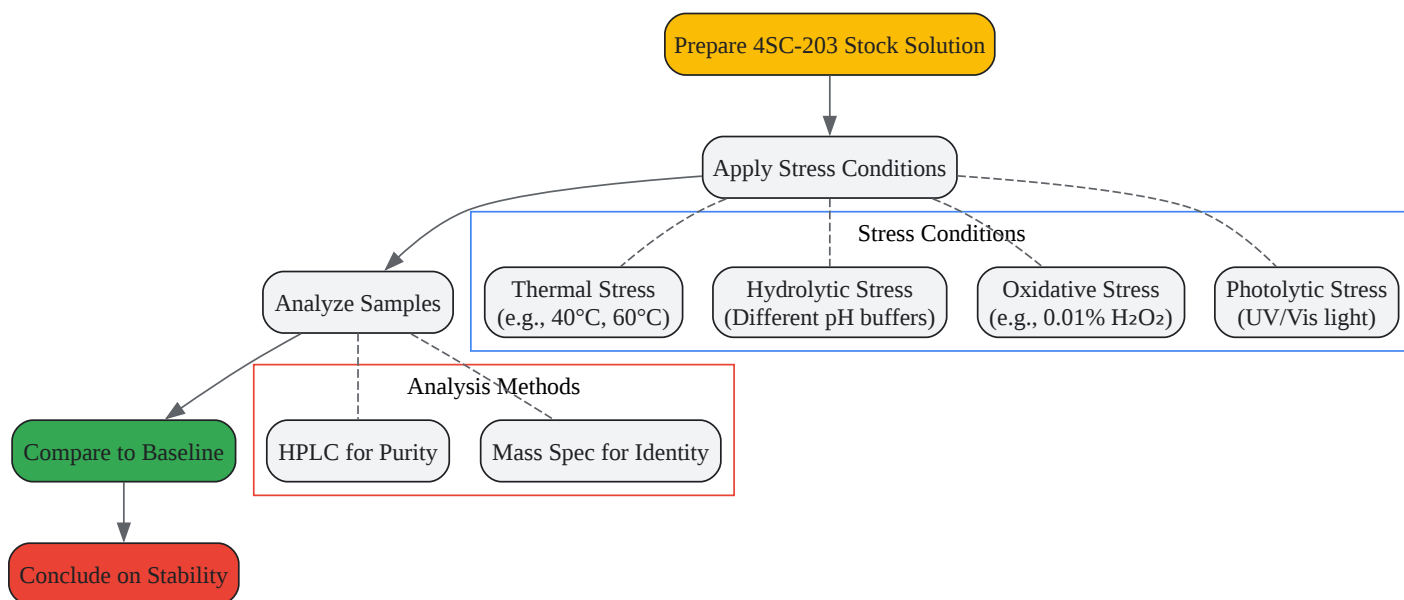
- **Confirm Solvent:** Ensure you are using high-quality, dry DMSO. The solubility is specified as 125 mg/mL in DMSO [2].
- **Use Sonication:** Apply brief ultrasonic treatment to help dissolve the compound.
- **Inspect Solutions:** Before use, visually inspect the solution for any particles or cloudiness. If precipitation occurs in stock solutions, warming and vortexing may resolubilize the material.

Q4: How can I prepare a working solution for in vivo studies? One provider suggests the following protocol to prepare a 2.08 mg/mL working solution [2]:

- Prepare a stock solution of 20.8 mg/mL in DMSO.
- Mix 100 μ L of the stock solution with 400 μ L of PEG300.
- Add 50 μ L of Tween-80 to the mixture and mix well.
- Finally, add 450 μ L of saline (0.9% sodium chloride) to achieve a final volume of 1 mL. This protocol yields a clear solution suitable for administration. For studies longer than half a month, a formulation using 10% DMSO and 90% corn oil is recommended [2].

Experimental Workflow for Stability Assessment

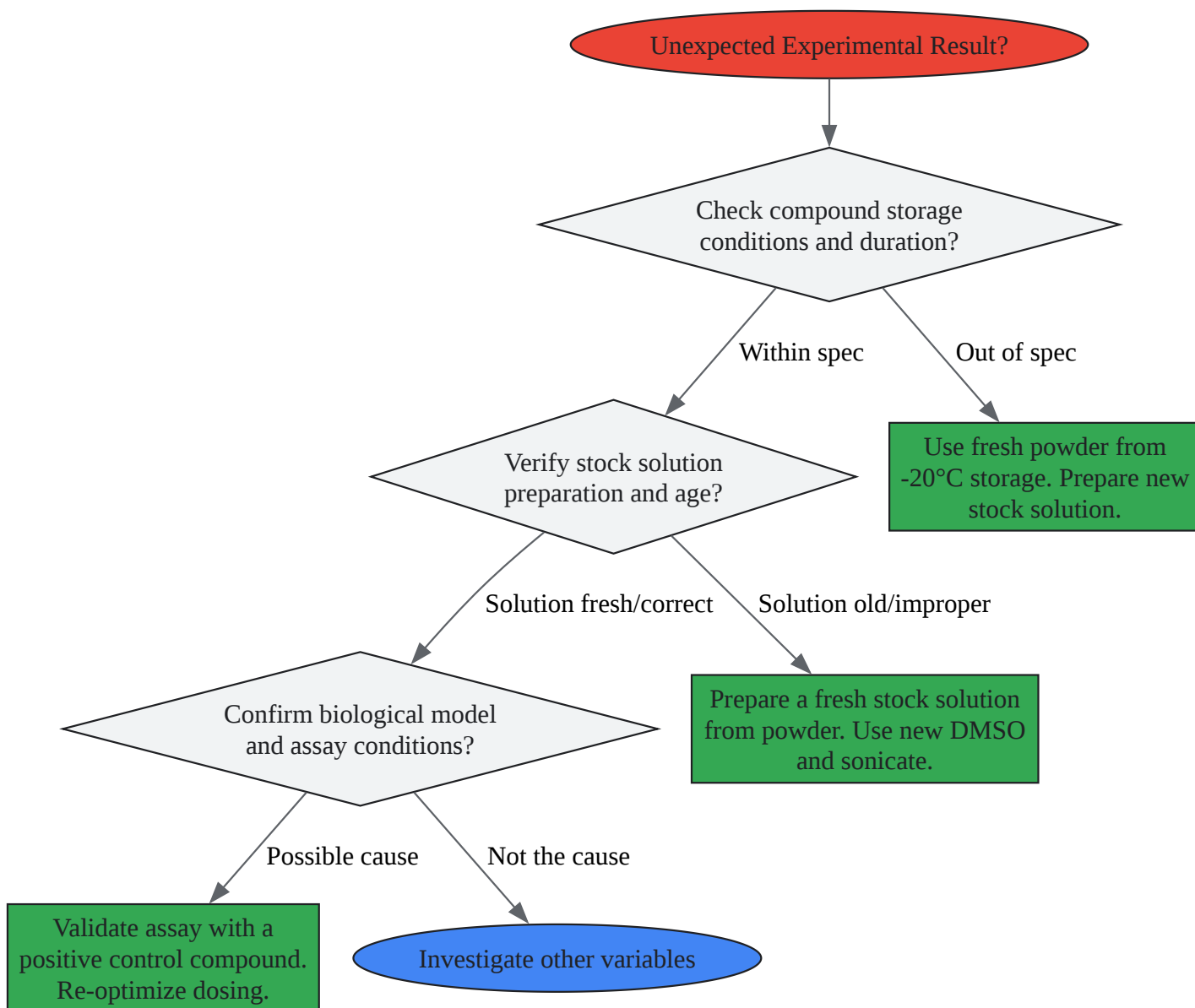
For a more comprehensive stability assessment, you can establish an in-house testing protocol. The diagram below outlines a general workflow.



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Troubleshooting Guide

The flowchart below outlines a logical approach to resolving common experimental issues with **4SC-203**.



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Key Recommendations Summary

- **Adhere to Storage Guidelines:** Strictly follow the recommended storage temperatures for both powder and solution forms to maximize compound stability [1] [2].
- **Minimize Freeze-Thaw Cycles:** Aliquot stock solutions to avoid repeated freezing and thawing, which can lead to degradation and precipitation [2].
- **Document Everything:** Keep detailed records of when powders are first used, when stock and working solutions are prepared, and the number of freeze-thaw cycles.

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References

1. - 4 | Safety Data Sheet SC 203 [selleckchem.com]
2. 4SC-203 | Multikinase Inhibitor [medchemexpress.com]
3. - 4 | Flt3 | Axl | Alk | Fak | VEGF-R2 | Trk Inhibitor | TargetMol SC 203 [targetmol.com]

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